

Calculating molar concentration of Gastrin I (1-14)

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Compound of Interest

Compound Name: *Gastrin I (1-14), human*

Cat. No.: *B15616311*

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Technical Support Center: Gastrin I (1-14)

This technical support guide provides researchers, scientists, and drug development professionals with detailed information for accurately calculating the molar concentration of Gastrin I (1-14).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the correct molecular weight to use for Gastrin I (1-14)?

A1: The molecular weight of Gastrin I (1-14) can vary depending on whether it is in its standard form or as a salt, such as a Trifluoroacetic acid (TFA) salt. The TFA salt is a common byproduct of the peptide purification process.^[1] It is crucial to use the molecular weight specified on the product's certificate of analysis.

Data Summary: Molecular Weights of Gastrin I (1-14)

| Form | Molecular Weight (g/mol) | Source |
|------------------------------------|----------------------------|---|
| Gastrin I (1-14), human | 1705.73 | [2] [3] |
| Gastrin I (1-14), human | 1705.7 | [4] |
| Gastrin I (1-14), human | 1705.72 | [1] |
| Gastrin I (1-14), human | 1705.754 | [5] |
| Gastrin I (1-14), human (TFA Salt) | 1819.75 | [6] |

Q2: My peptide won't dissolve. What should I do?

A2: Gastrin I (1-14) is generally soluble in water.[\[2\]](#) However, if you encounter solubility issues, consider the following:

- Sonication: Briefly sonicate the solution to aid dissolution.
- pH Adjustment: For acidic peptides, adding a small amount of a basic solution may help. Conversely, for basic peptides, an acidic solution might be required.
- Solvent Choice: While water is the recommended solvent, consult the manufacturer's datasheet for alternative solvent recommendations.

Q3: How do I account for peptide purity in my concentration calculation?

A3: The purity of the peptide, typically provided on the certificate of analysis (e.g., >95%), affects the actual amount of the active peptide present. For highly accurate concentrations, you should adjust the mass of the peptide used in your calculations.

- Adjusted Mass = Weighed Mass × Peptide Purity (%)

For example, if you weigh 1 mg of peptide with a purity of 95%, the actual mass of Gastrin I (1-14) is $1 \text{ mg} \times 0.95 = 0.95 \text{ mg}$.

Q4: What is the formula for calculating molar concentration?

A4: The fundamental formula to calculate molarity is:

$$\text{Molarity (mol/L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Volume (L)})$$
^{[1][3]}

Ensure all units are consistent before performing the calculation. For instance, convert milligrams (mg) to grams (g) and milliliters (mL) to liters (L).

Experimental Protocol: Preparing a Gastrin I (1-14) Stock Solution

This protocol details the steps for preparing a 1 mM stock solution of Gastrin I (1-14).

Materials:

- Gastrin I (1-14) peptide (lyophilized powder)
- High-purity water (e.g., sterile, nuclease-free)
- Microcentrifuge tubes
- Calibrated micropipettes
- Analytical balance

Methodology:

- Determine the Molecular Weight: Refer to the manufacturer's certificate of analysis to find the precise molecular weight (MW) of your specific batch of Gastrin I (1-14). For this example, we will use MW = 1705.73 g/mol .^{[2][3]}
- Weigh the Peptide: Carefully weigh out a precise amount of the lyophilized peptide. For example, weigh 1 mg of the peptide.
- Calculate the Required Volume: Use the molarity formula to calculate the volume of solvent needed to achieve the desired concentration.
 - Mass = 1 mg = 0.001 g

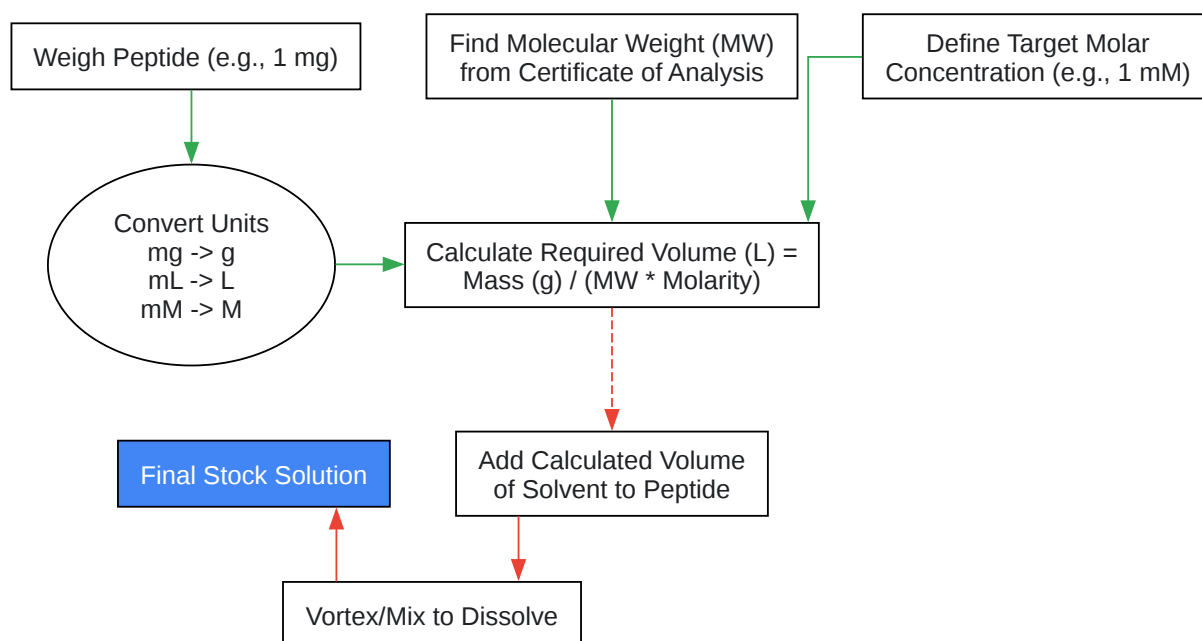
- Desired Concentration = 1 mM = 0.001 mol/L

- Molecular Weight = 1705.73 g/mol

Volume (L) = Mass (g) / (Concentration (mol/L) × Molecular Weight (g/mol))
Volume (L) = 0.001 g / (0.001 mol/L × 1705.73 g/mol) ≈ 0.000586 L
Volume (μL) ≈ 586 μL

- Reconstitution: Add the calculated volume (586 μL) of high-purity water to the vial containing the 1 mg of peptide.
- Dissolution: Gently vortex or pipette the solution up and down to ensure the peptide is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C as recommended by the manufacturer.^[2]

Workflow for Molar Concentration Calculation



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Caption: Workflow for preparing a peptide stock solution.

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